

Safety, toxicity, and hazards of 2-(Diethylamino)ethanethiol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-(Diethylamino)ethanethiol

Cat. No.: B140849

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An In-Depth Technical Guide on the Safety, Toxicity, and Hazards of **2-(Diethylamino)ethanethiol**

Introduction

2-(Diethylamino)ethanethiol (CAS No. 100-38-9) is an organic compound with the chemical formula C₆H₁₅NS.^[1] It is also known by several synonyms, including Diethylcysteamine, 2-(Diethylamino)ethyl mercaptan, and Diethyl(2-mercaptoethyl)amine.^{[1][2]} This compound presents as a colorless to pale yellow liquid with a characteristic pungent odor.^[1] It is utilized as an intermediate in organic synthesis and as a reagent for the deprotection of aromatic methyl ethers in pharmaceutical chemistry.^{[1][3][4]} A key advantage in this application is that both the reagent and its byproduct are soluble in dilute acid, allowing for a simpler and essentially odorless workup.^{[3][4]}

Critically, **2-(Diethylamino)ethanethiol** is classified as a chemical weapon precursor.^[2] The Department of Homeland Security (DHS) lists it as a Chemical of Interest (COI) due to security risks related to theft, as it can be converted into chemical weapons.^[2] This regulatory status underscores the significant hazards associated with the compound and necessitates stringent handling and safety protocols. This guide provides a comprehensive overview of its physicochemical properties, hazards, toxicity, and safety procedures for professionals in research and drug development.

Physicochemical Properties

The fundamental physical and chemical characteristics of **2-(Diethylamino)ethanethiol** are summarized in the table below. These properties are essential for understanding its behavior, handling requirements, and potential exposure routes.

Table 1: Physicochemical Properties of **2-(Diethylamino)ethanethiol**

Property	Value	Reference
CAS Number	100-38-9	[1] [2]
Molecular Formula	C6H15NS	[2]
Molecular Weight	133.26 g/mol	[2]
Appearance	Colorless to pale yellow liquid with a pungent odor	[1]
Boiling Point	161.6°C at 760 mmHg	[1]
Density	0.895 g/cm ³	[1]
Flash Point	51.5°C	[1]
Vapor Pressure	2.26 mmHg at 25°C	[1]

| Solubility | Soluble in water, ethanol, and ether |[\[1\]](#) |

Hazard Identification and Classification

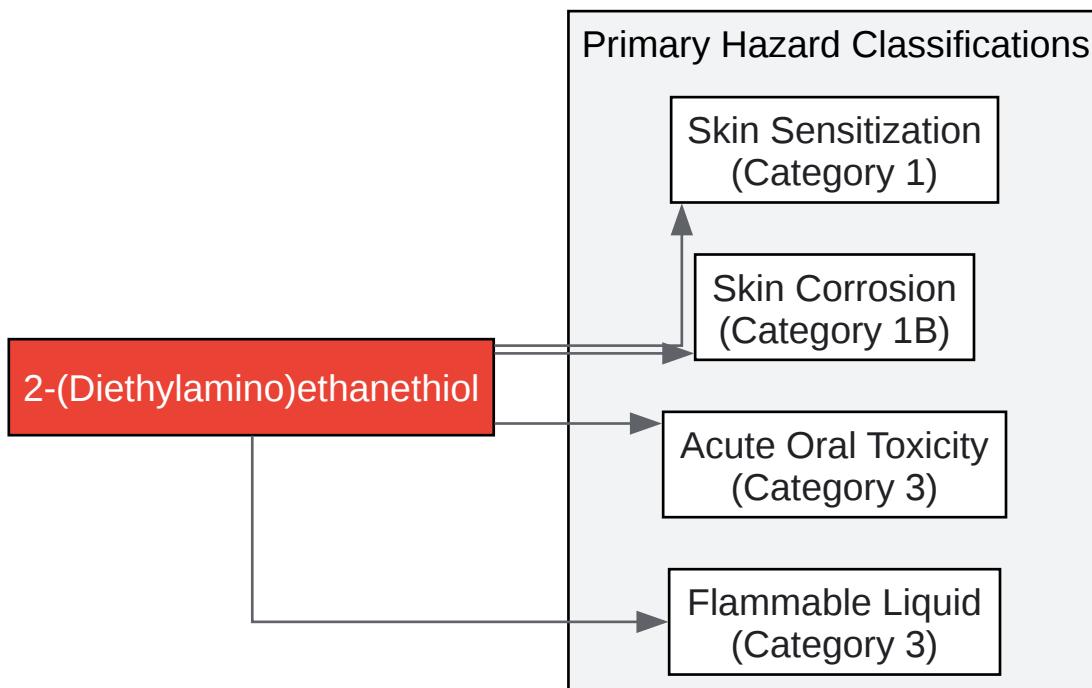
2-(Diethylamino)ethanethiol is a hazardous substance with multiple risk classifications under the Globally Harmonized System (GHS). The primary hazards include flammability, acute toxicity, and severe corrosivity to skin and eyes.[\[2\]](#)

Table 2: GHS Hazard Classification of **2-(Diethylamino)ethanethiol**

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 3	H226: Flammable liquid and vapor[2][5]
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[2]
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage[2]

| Skin Sensitization | Category 1 | H317: May cause an allergic skin reaction[2] |

Note: The hydrochloride salt version of this chemical (CAS 1942-52-5) is classified differently, primarily as an irritant (H315, H319, H335).[6]



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Hazard classification flowchart for **2-(Diethylamino)ethanethiol**.

Toxicological Profile

The toxicological data for **2-(Diethylamino)ethanethiol** is limited. Much of the available quantitative data comes from studies on structurally similar compounds, which should be used for context only and not as direct substitutes.

Acute Toxicity

Specific oral, dermal, and inhalation LD50/LC50 values for **2-(Diethylamino)ethanethiol** are not well-documented in publicly available literature. However, data for analogous compounds illustrate the potential for significant toxicity.

Table 3: Acute Toxicity Data for Related Compounds

Compound	CAS No.	Route	Species	Value	Reference
2-(Dimethylamino)ethanethiol HCl	13242-44-9	Intraperitoneal	Mouse	LD50: 280 mg/kg	[7]
2-(Diethylamino)ethanol	100-37-8	Oral	Rat	LD50: 1320 mg/kg	[8][9]
2-(Diethylamino)ethanol	100-37-8	Dermal	Rabbit	LD50: 1260 μ L/kg	[8]

| 2-(Diethylamino)ethanol | 100-37-8 | Inhalation | Rat | LC50: 4.6 mg/L (4 h) | [9] |

Skin and Eye Effects

The compound is classified as causing severe skin burns and eye damage.[2] Contact can lead to rapid tissue destruction. The analogous compound, 2-diethylaminoethanol, is also known to be corrosive to the skin.[9][10]

Sensitization

There is a potential for **2-(Diethylamino)ethanethiol** to cause an allergic skin reaction upon contact.[2] Individuals who become sensitized may experience a significant allergic response

upon subsequent exposures, even to small amounts.

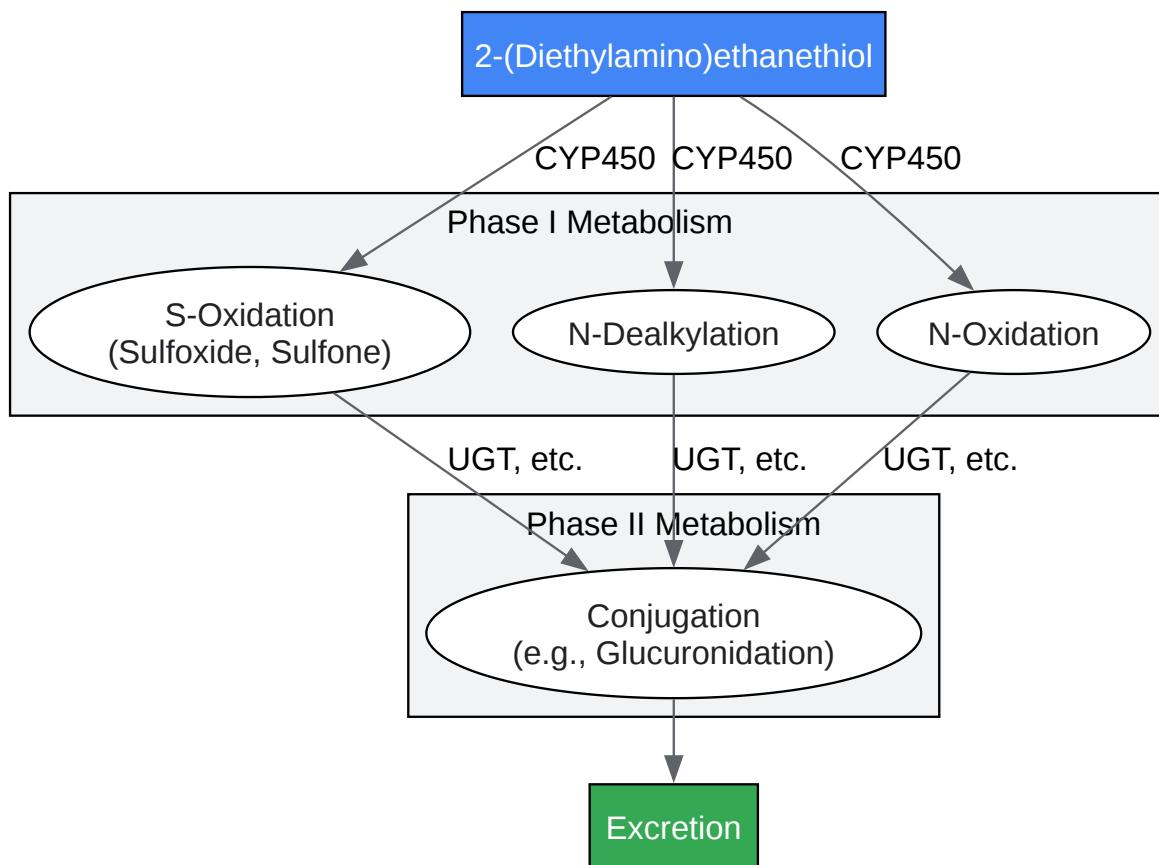
Genotoxicity and Carcinogenicity

No data regarding the mutagenic, genotoxic, or carcinogenic potential of **2-(Diethylamino)ethanethiol** was identified in the reviewed sources.

Metabolism and Toxicokinetics (Hypothetical)

Specific metabolic pathways for **2-(Diethylamino)ethanethiol** are not well-described in the available literature. However, based on its structure, a plausible metabolic route would involve Phase I and Phase II reactions common to xenobiotics.

- Phase I Metabolism: The primary sites for Phase I metabolism would likely be the sulfur and nitrogen atoms. The sulfur atom could undergo oxidation to form a sulfoxide and subsequently a sulfone. The tertiary amine could undergo N-dealkylation to remove ethyl groups or N-oxidation.
- Phase II Metabolism: If hydroxylated metabolites are formed during Phase I, they could be conjugated with glucuronic acid or sulfate to increase water solubility and facilitate excretion. The thiol group itself could potentially be methylated or undergo conjugation with glutathione.



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Hypothetical metabolic pathway for **2-(Diethylamino)ethanethiol**.

Experimental Protocols (Generic)

Detailed experimental protocols for toxicity testing of **2-(Diethylamino)ethanethiol** are not available. The following sections describe generalized methodologies based on OECD guidelines that are typically used to assess the hazards identified for this chemical.

Acute Oral Toxicity Protocol (Based on OECD 423)

The acute toxic class method is a stepwise procedure using a small number of animals.

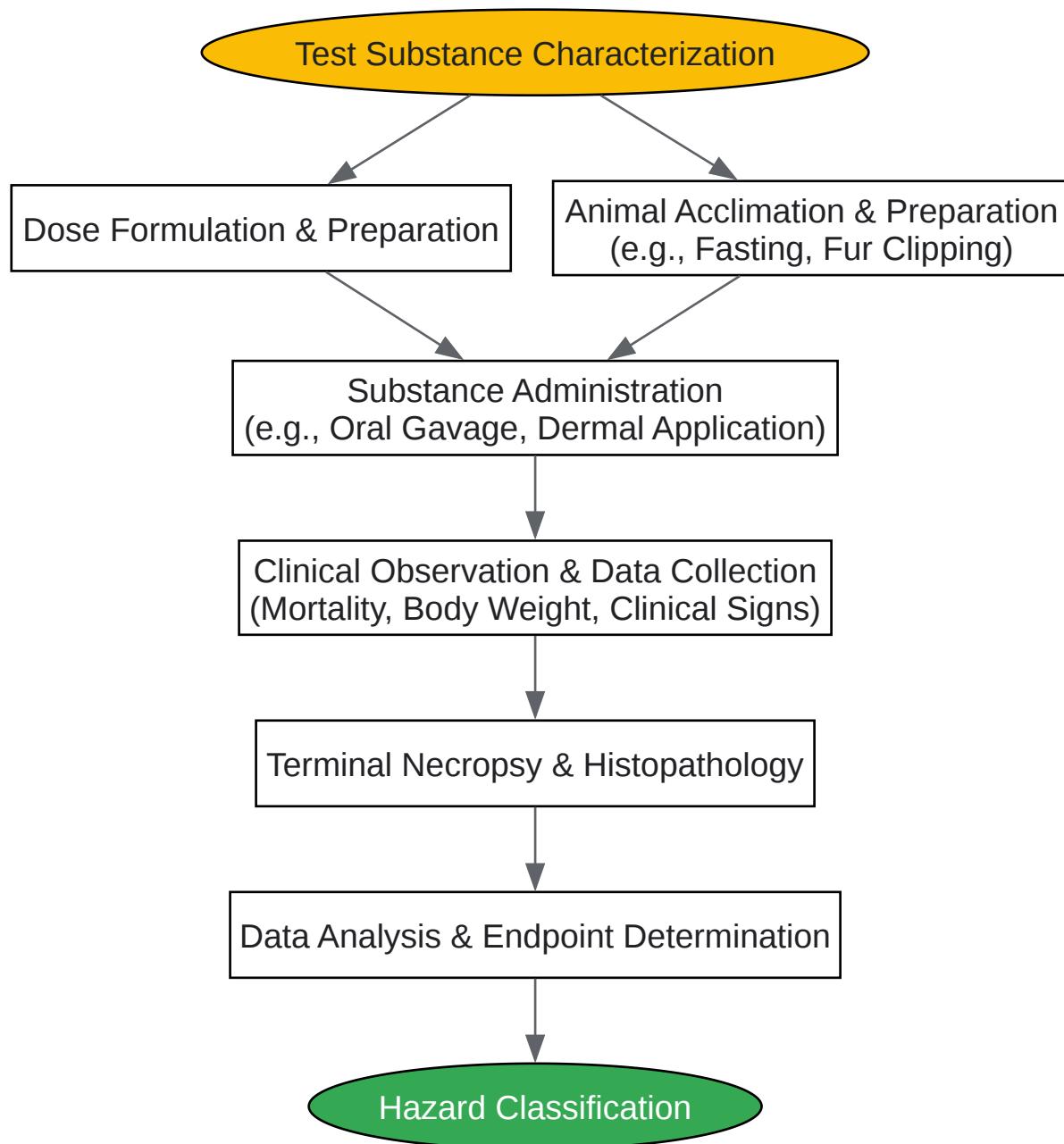
- Preparation: A homogenous solution or suspension of the test substance is prepared. Animals (typically female rats) are fasted prior to dosing.

- Dosing: A starting dose (e.g., 25, 200, or 2000 mg/kg) is administered to a group of three animals by oral gavage.
- Observation: Animals are observed for mortality, clinical signs of toxicity (e.g., changes in skin, fur, eyes, and behavior), and body weight changes for at least 14 days.
- Stepwise Procedure: If mortality is observed, the test is repeated with a lower dose. If no mortality is observed, a higher dose is used in another group of animals.
- Endpoint: The test allows for the determination of a GHS category for acute oral toxicity.

Skin Corrosion/Irritation Protocol (Based on OECD 404)

This test evaluates the potential of a substance to cause irreversible (corrosion) or reversible (irritation) skin damage.

- Preparation: A small area of fur on the back of an albino rabbit is clipped.
- Application: A dose of 0.5 mL of the liquid substance is applied to a small patch of skin (approx. 6 cm²). The treated area is covered with a gauze patch.
- Exposure: The exposure period is typically up to 4 hours. After exposure, the patch is removed, and the skin is washed.
- Observation: The skin is examined for signs of erythema (redness) and edema (swelling) at specified intervals (e.g., 1, 24, 48, and 72 hours) after patch removal.
- Endpoint: The severity and reversibility of the observed skin reactions are scored to classify the substance as corrosive or irritant.



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General workflow for an in-vivo acute toxicity assessment.

Safe Handling and Emergency Procedures

Given the significant hazards, strict safety protocols must be followed when handling **2-(Diethylamino)ethanethiol**.

Exposure Controls and Personal Protection

- Engineering Controls: Handle only in a well-ventilated area, preferably within a chemical fume hood. Use explosion-proof electrical and lighting equipment.[5]
- Eye/Face Protection: Wear chemical safety goggles and a face shield.[5]
- Skin Protection: Wear chemically resistant gloves (e.g., butyl rubber, nitrile rubber) and protective clothing to prevent any skin contact.[5]
- Respiratory Protection: If ventilation is inadequate or for spill response, use a NIOSH-approved respirator with organic vapor cartridges.[7]
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Fire-Fighting Measures

- Extinguishing Media: Use alcohol-resistant foam, dry chemical powder, or carbon dioxide (CO₂).[11] Do not use a direct water jet, as it may spread the fire.[12]
- Specific Hazards: The substance is a flammable liquid. Vapors are heavier than air and may travel to an ignition source.[8] Hazardous combustion products include oxides of carbon, nitrogen, and sulfur.[7][11]
- Protective Equipment: Firefighters should wear full protective clothing and self-contained breathing apparatus (SCBA).[11][12]

First-Aid Measures

- Inhalation: Immediately move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[5]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[13]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[7][13]

- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention. [\[7\]](#)[\[11\]](#)

Spills and Leaks

Eliminate all ignition sources. Evacuate personnel from the area. Wear appropriate PPE. Absorb the spill with an inert, non-combustible material (e.g., sand, earth).[\[12\]](#) Use non-sparking tools for collection.[\[14\]](#) Place the material in a sealed container for proper disposal.

Environmental Hazards

There is a lack of specific data on the ecotoxicity of **2-(Diethylamino)ethanethiol**.[\[7\]](#) However, given its chemical properties, release into the environment should be avoided. The product is not expected to be environmentally hazardous based on some classifications, but large or frequent spills could harm aquatic life.[\[12\]](#) Proper disposal in accordance with local, state, and federal regulations is mandatory.

Conclusion

2-(Diethylamino)ethanethiol is a hazardous chemical with significant risks, including flammability, acute oral toxicity, and severe corrosivity to skin and eyes. Its designation as a chemical weapon precursor highlights the need for stringent security and handling protocols. Professionals working with this compound must adhere to rigorous safety measures, including the use of appropriate engineering controls and personal protective equipment, to minimize exposure and mitigate risks. The current lack of comprehensive toxicological and environmental data underscores the need for caution and further research.

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- To cite this document: BenchChem. [Safety, toxicity, and hazards of 2-(Diethylamino)ethanethiol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b140849#safety-toxicity-and-hazards-of-2-diethylamino-ethanethiol]

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